



Application Notes: Preparation and Handling of ddATP Trisodium Stock Solutions

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Compound of Interest		
Compound Name:	ddATP trisodium	
Cat. No.:	B12332165	Get Quote

Introduction

2',3'-Dideoxyadenosine 5'-triphosphate (ddATP) is a critical analog of deoxyadenosine triphosphate (dATP) used extensively in molecular biology. Structurally, ddATP lacks the 3'hydroxyl group on the deoxyribose sugar moiety. This modification prevents the formation of a phosphodiester bond with the next incoming nucleotide, effectively terminating DNA chain elongation by DNA polymerases.[1] This property makes ddATP an indispensable tool for applications such as Sanger DNA sequencing, where it acts as a specific chain terminator.[2] It is also utilized in various other assays, including studies of viral replication and DNA repair mechanisms.[2][3][4]

The trisodium salt of ddATP is a common form used in laboratories, supplied as a dry powder or a pre-made solution.[1] Preparing a high-quality, stable, and accurately concentrated stock solution is paramount for achieving reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **ddATP trisodium** stock solutions, along with essential data and handling guidelines for researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes key quantitative data for **ddATP trisodium** salt, compiled from various suppliers and literature sources.



Parameter	Value	Source(s)
Full Chemical Name	2',3'-Dideoxyadenosine 5'- triphosphate trisodium salt	[2][3]
Molecular Weight	541.13 g/mol	[3]
Form	White to off-white solid powder	[1]
Solvent	Nuclease-free water	[2][5][6]
Recommended Stock Conc.	10 mM - 100 mM	[1][5][7]
pH of Aqueous Solution	7.5 - 8.3	[5][6]
Molar Extinction Coeff. (λmax)	15,100 L·mol ⁻¹ ·cm ⁻¹ at 259 nm (pH 7.5)	[6][8]
Long-Term Storage	-20°C or -80°C	[1][2][5]
Short-Term Storage	4°C (up to one week)	[1][6]
Shelf Life (at -20°C)	12 - 24 months	[3][6]

Experimental Protocol: Preparation of 10 mM ddATP Stock Solution

This protocol details the steps to prepare a 10 mM aqueous stock solution from **ddATP trisodium** salt powder.

- 1. Materials and Equipment
- ddATP trisodium salt powder (MW: 541.13 g/mol)
- Nuclease-free water
- Sterile, nuclease-free 1.5 mL microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile, nuclease-free barrier tips



- Vortex mixer
- Microcentrifuge
- Sterile 1 mL syringe and 0.22 μm syringe filter
- pH meter (optional, for verification)
- UV-Vis Spectrophotometer (optional, for concentration verification)
- 2. Pre-Procedure Preparations
- Work in a clean environment (e.g., a laminar flow hood) to minimize the risk of nuclease contamination.
- Wear appropriate personal protective equipment (PPE), including gloves and a lab coat.
- Ensure all equipment and consumables are sterile and nuclease-free.
- 3. Calculation

To prepare a desired volume of a 10 mM stock solution, use the following formula:

Mass (mg) = 10 mM \times Volume (L) \times 541.13 g/mol \times 1000 mg/g

Example for preparing 1 mL (0.001 L) of 10 mM ddATP stock: Mass (mg) = $10 \times 0.001 \times 541.13 = 5.41$ mg

- 4. Step-by-Step Procedure
- Weighing: Carefully weigh out the calculated amount (e.g., 5.41 mg) of ddATP trisodium salt powder and transfer it into a sterile 1.5 mL microcentrifuge tube.
- Dissolution: Add the corresponding volume of nuclease-free water to the tube (e.g., 1 mL for 5.41 mg).
- Mixing: Close the tube cap tightly and vortex gently until the powder is completely dissolved. Perform a brief centrifugation (e.g., 10 seconds at low speed) to collect the entire solution at



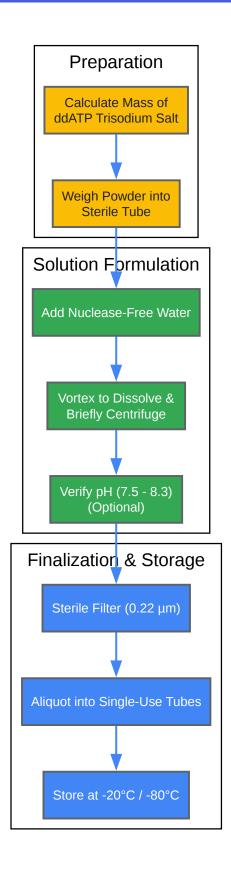
the bottom of the tube.[5]

- pH Verification (Optional): If required for your application, measure the pH of the solution. It should be within the range of 7.5 to 8.3.[5][6] If adjustment is needed, use dilute, nuclease-free NaOH or HCl. However, for most applications, pH adjustment is not necessary.
- Sterilization: To ensure the solution is free of microbial contaminants, sterilize it by filtration.
 - Draw the ddATP solution into a sterile syringe.
 - Attach a 0.22 μm sterile syringe filter to the syringe.
 - Dispense the solution through the filter into a new, sterile 1.5 mL microcentrifuge tube.
- Concentration Verification (Optional):
 - Dilute a small sample of the stock solution in a suitable buffer (e.g., Tris-HCl, pH 7.5).
 - Measure the absorbance at 259 nm.
 - Calculate the concentration using the Beer-Lambert Law (A = ϵ cl), where ϵ = 15,100 L·mol⁻¹·cm⁻¹.[6][8]
- Aliquoting and Storage:
 - Dispense the final sterile stock solution into single-use aliquots (e.g., 20-50 μL) in sterile, nuclease-free microcentrifuge tubes. This practice is crucial to prevent degradation from repeated freeze-thaw cycles.[1]
 - Label each tube clearly with "ddATP Stock," the concentration (10 mM), and the preparation date.
 - For long-term storage, place the aliquots at -20°C or -80°C.[1][2]

Mandatory Visualizations

Workflow for ddATP Stock Solution Preparation



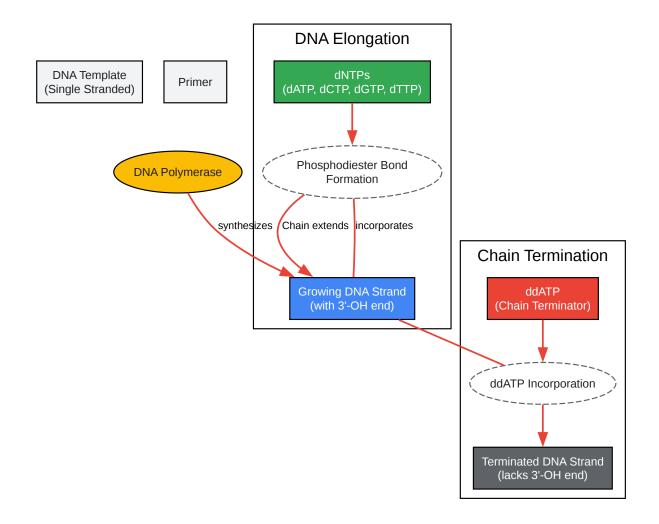


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Caption: Workflow diagram illustrating the key steps for preparing a sterile ddATP stock solution.

Signaling Pathway: Mechanism of ddATP in Chain Termination



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Caption: Mechanism of ddATP-induced DNA chain termination during enzymatic synthesis.

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